

Application Note: Quantification of 12-Methoxycarnosic Acid in Plant Extracts using LC-MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12-Methoxycarnosic Acid

Cat. No.: B1631458

[Get Quote](#)

Introduction

12-Methoxycarnosic acid is a phenolic diterpene found in several plant species, notably in the Lamiaceae family, including sage (*Salvia officinalis*) and rosemary (*Rosmarinus officinalis*). This compound, along with its structural analogs like carnosic acid and carnosol, is of significant interest to researchers in the fields of natural product chemistry, pharmacology, and drug development due to its potent biological activities. These activities include antioxidant, antimicrobial, and anti-inflammatory properties. Furthermore, recent studies have highlighted its potential as a 5-alpha reductase inhibitor, suggesting its therapeutic utility in conditions such as androgenetic alopecia and benign prostatic hyperplasia. Accurate and sensitive quantification of **12-Methoxycarnosic acid** in plant extracts is crucial for quality control, standardization of herbal products, and for elucidating its pharmacological effects. This application note describes a robust and reproducible Liquid Chromatography-Mass Spectrometry (LC-MS) method for the analysis of **12-Methoxycarnosic acid** in plant extracts.

Instrumentation and Methodology

A sensitive and reproducible Ultra-High-Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-QTOF-MS/MS) based method is employed for the comprehensive phytochemical profiling and quantification of **12-Methoxycarnosic acid**.

Key Experimental Protocols

1. Sample Preparation: Ultrasonic Extraction

- Objective: To efficiently extract **12-Methoxycarnosic acid** and other related polyphenolic compounds from dried plant material.
- Materials:
 - Dried and powdered plant material (e.g., sage or rosemary leaves)
 - Methanol (LC-MS grade)
 - Ultrasonic bath
 - Centrifuge
 - 0.22 µm syringe filters
- Protocol:
 - Weigh 1.0 g of the dried, powdered plant material into a 50 mL centrifuge tube.
 - Add 20 mL of methanol to the tube.
 - Vortex the mixture for 1 minute to ensure thorough wetting of the plant material.
 - Place the tube in an ultrasonic bath and sonicate for 30 minutes at room temperature.
 - After sonication, centrifuge the mixture at 10,000 rpm for 10 minutes.
 - Carefully collect the supernatant.
 - Filter the supernatant through a 0.22 µm syringe filter into an LC-MS vial.
 - The extracted sample is now ready for LC-MS analysis. For quantitative analysis, appropriate dilution with the mobile phase may be necessary to fall within the linear range of the calibration curve.

2. LC-MS/MS Analysis

- Objective: To chromatographically separate **12-Methoxycarnosic acid** from other components in the plant extract and to detect and quantify it with high selectivity and sensitivity using mass spectrometry.
- Instrumentation:
 - UHPLC system coupled to a QTOF mass spectrometer with an electrospray ionization (ESI) source.
- LC Parameters:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is suitable for the separation of diterpenes.
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient Elution:
 - 0-2 min: 5% B
 - 2-15 min: Linear gradient from 5% to 95% B
 - 15-18 min: Hold at 95% B
 - 18-18.1 min: Linear gradient from 95% to 5% B
 - 18.1-20 min: Hold at 5% B for column re-equilibration
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40 °C
 - Injection Volume: 5 μ L
- MS Parameters:

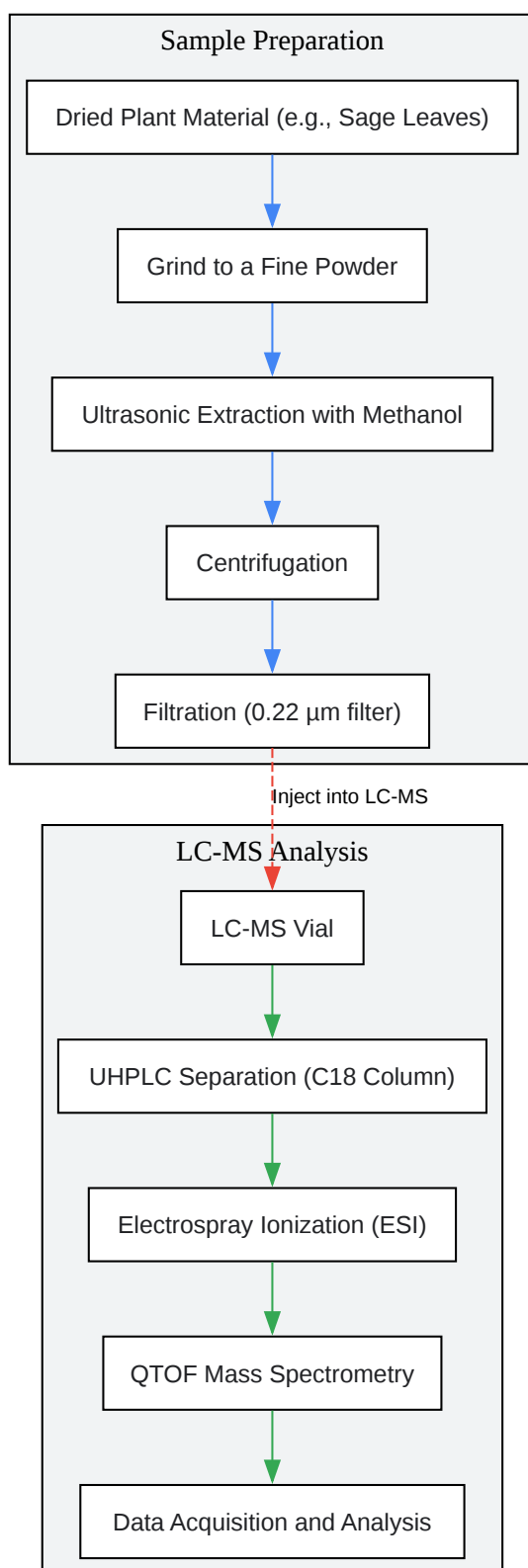
- Ionization Mode: Negative Electrospray Ionization (ESI-) is often more sensitive for phenolic compounds.
- Capillary Voltage: 3.5 kV
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Gas Flow Rates: Optimized for the specific instrument.
- Acquisition Mode: Full scan MS and targeted MS/MS (product ion scan).
- Collision Energy: Ramped collision energy (e.g., 20-40 eV) can be used to obtain informative fragment ions for structural confirmation.

Quantitative Data Summary

The following table summarizes the quantitative data for **12-Methoxycarnosic acid** found in plant extracts from a representative study.[\[1\]](#)[\[2\]](#)

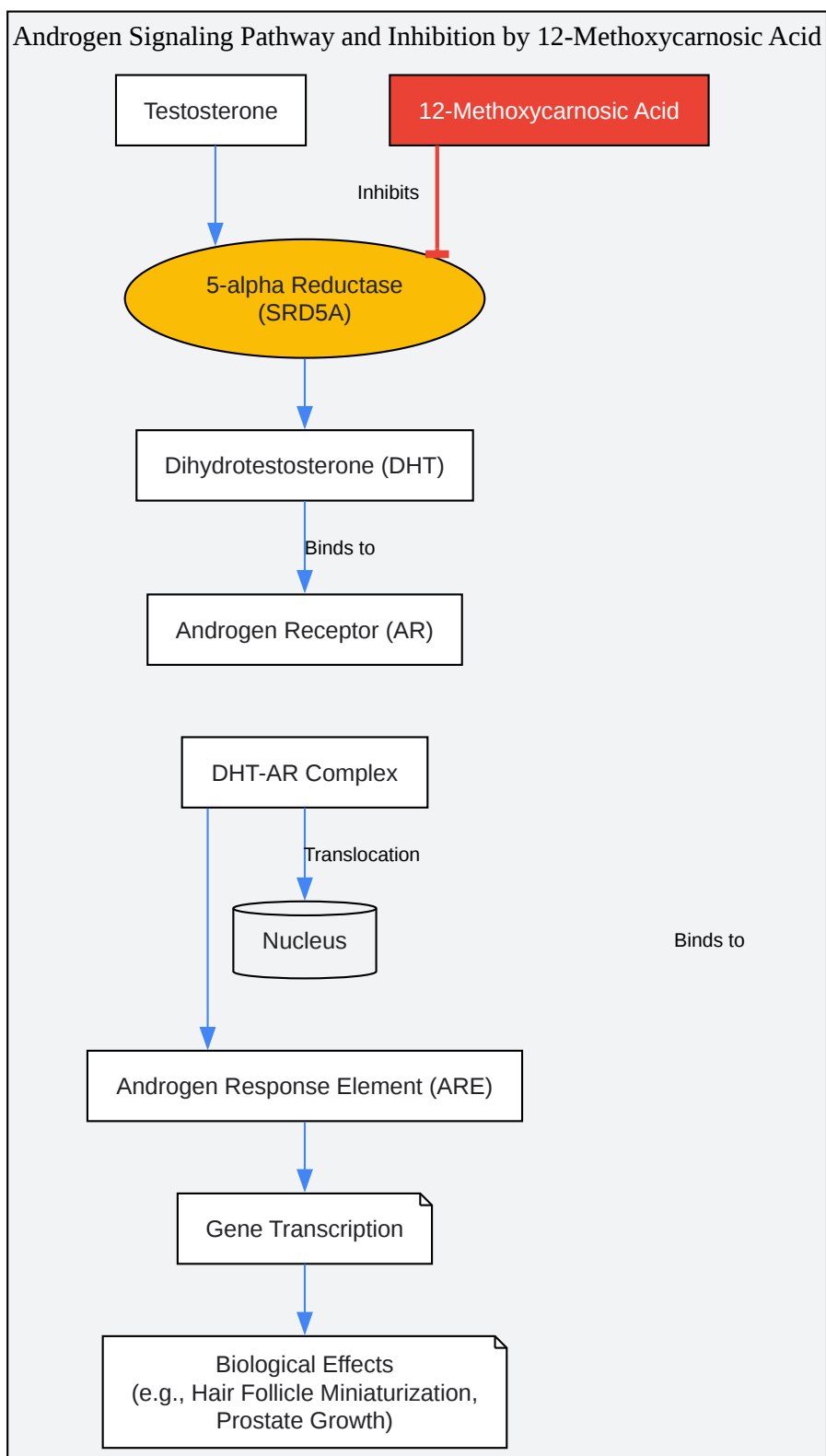
Plant Species	Plant Part	Extraction Method	LC-MS Method	Concentration of 12-Methoxycarnosic Acid (µg/g of dry weight)
Salvia officinalis (Sage)	Leaves	Ultrasonic extraction with methanol	UHPLC-ESI-QTOF-MS	21918.3 ± 715.4 [1] [2]
Rosmarinus officinalis (Rosemary)	Leaves	Ultrasonic extraction with methanol	UHPLC-ESI-QTOF-MS	Detected, but not quantified in the cited study.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the LC-MS analysis of **12-Methoxycarnosic Acid**.



[Click to download full resolution via product page](#)

Caption: Inhibition of the Androgen Signaling Pathway by **12-Methoxycarnosic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5 α -Reductase - Wikipedia [en.wikipedia.org]
- 2. 5-alpha reductase inhibitors use in prostatic disease and beyond - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Note: Quantification of 12-Methoxycarnosic Acid in Plant Extracts using LC-MS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1631458#lc-ms-analysis-of-12-methoxycarnosic-acid-in-plant-extracts>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

